

Navigating the Safety Profile of (Ethynylsulfonyl)benzene: A Technical Guide

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Compound of Interest

Compound Name: Benzene, (ethynylsulfonyl)-

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Abstract

(Ethynylsulfonyl)benzene is a sulfone-containing aromatic compound with potential applications in organic synthesis and drug discovery. Due to the limited availability of comprehensive health and safety data for this specific molecule, this guide provides a detailed overview based on available information for structurally related compounds, primarily "1-ETHYNYL-4-(METHYLSULPHONYL)-BENZENE". The following sections outline the known physical and chemical properties, potential hazards, and recommended safety precautions. This document is intended to serve as a foundational resource for professionals handling this compound, emphasizing the importance of prudent laboratory practices in the absence of exhaustive toxicological data.

Physicochemical Properties

Quantitative data for (ethynylsulfonyl)benzene is not readily available. The following table summarizes the known properties of the closely related compound, 1-ETHYNYL-4-(METHYLSULPHONYL)-BENZENE. Researchers should consider these values as indicative but not definitive for (ethynylsulfonyl)benzene.

Property	Value	Source
Molecular Formula	C9H8O2S	ChemicalBook[1]
Molecular Weight	180.22 g/mol	Sigma-Aldrich
Melting Point	73-74 °C (lit.)	Sigma-Aldrich
Appearance	Light yellow solid	Fisher Scientific[2]
Solubility	Soluble in organic solvents	Sigma-Aldrich

Toxicological Data & Health Hazards

Direct toxicological studies on (ethynylsulfonyl)benzene were not identified in the public domain. Therefore, a conservative approach to handling is imperative. The hazard profile is inferred from the general reactivity of related functional groups (sulfonyl and ethynyl) and data from similar molecules.

General Health Effects of Related Compounds:

- Benzene and its derivatives: Chronic exposure to benzene is a well-documented cause of bone marrow depression, leading to conditions like aplastic anemia and leukemia.[3][4] While (ethynylsulfonyl)benzene is a derivative, it is crucial to handle it with the understanding that aromatic compounds can have significant long-term health effects.
- Ethylbenzene: Acute exposure can cause respiratory and eye irritation, as well as neurological effects like dizziness.[5][6]
- Sulfones: Generally considered to be of low to moderate toxicity. However, specific toxicological properties are highly dependent on the overall molecular structure.

Hazard Statements for Related Compounds (e.g., Flammable Liquids with Sulfonyl Groups):

- Highly flammable liquid and vapor.
- May be fatal if swallowed and enters airways.
- Harmful if inhaled.

- Causes skin and serious eye irritation.
- May cause genetic defects and cancer.
- Causes damage to organs through prolonged or repeated exposure.
- Toxic or harmful to aquatic life with long-lasting effects.[\[7\]](#)

Experimental Safety Protocols

Detailed experimental protocols for toxicological assessment of (ethynylsulfonyl)benzene are not available. However, based on the safety data sheets of related compounds, the following general handling procedures are recommended.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[2\]](#)[\[8\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[2\]](#)
- Respiratory Protection: Use only outdoors or in a well-ventilated area. If dusts or aerosols may be generated, a particle filter respirator is recommended.

Handling and Storage:

- Handle in accordance with good industrial hygiene and safety practices.[\[2\]](#)
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[\[7\]](#)
- Keep the container tightly closed.[\[7\]](#)
- Store in a dry, cool, and well-ventilated place.[\[2\]](#)[\[8\]](#)
- Avoid contact with skin, eyes, or clothing.[\[2\]](#)[\[8\]](#)
- Avoid ingestion and inhalation.[\[2\]](#)[\[8\]](#)

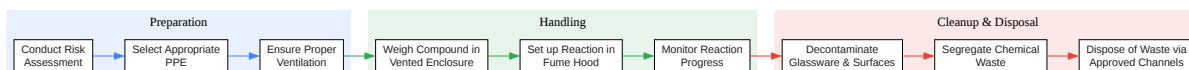
- Avoid dust formation.[2][8]

First Aid Measures:

- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water/shower.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]
- If Swallowed: Immediately call a POISON CENTER or doctor. Do NOT induce vomiting.

Visualized Safety Workflow

The following diagram illustrates a general workflow for safely handling (ethynylsulfonyl)benzene in a laboratory setting, from preparation to disposal.



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Caption: General laboratory safety workflow for handling potentially hazardous chemical compounds.

Conclusion

While specific health and safety data for (ethynylsulfonyl)benzene remains scarce, a precautionary approach based on the known hazards of structurally similar compounds is essential. Researchers, scientists, and drug development professionals must adhere to stringent safety protocols, including the use of appropriate personal protective equipment and engineering controls. The information compiled in this guide should be used as a starting point

for a thorough risk assessment before any handling or experimentation with this compound. Further toxicological studies are warranted to fully characterize the safety profile of (ethynylsulfonyl)benzene.

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